

Fenticonazole nitrate therapeutic index evaluation

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Compound Focus: Fenticonazole Nitrate

CAS No.: 73151-29-8

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Efficacy & Safety in Topical Applications

Fenticonazole nitrate demonstrates strong efficacy in treating fungal infections when applied topically, showing performance comparable to other established antifungal drugs.

The table below summarizes key findings from clinical and pre-clinical studies:

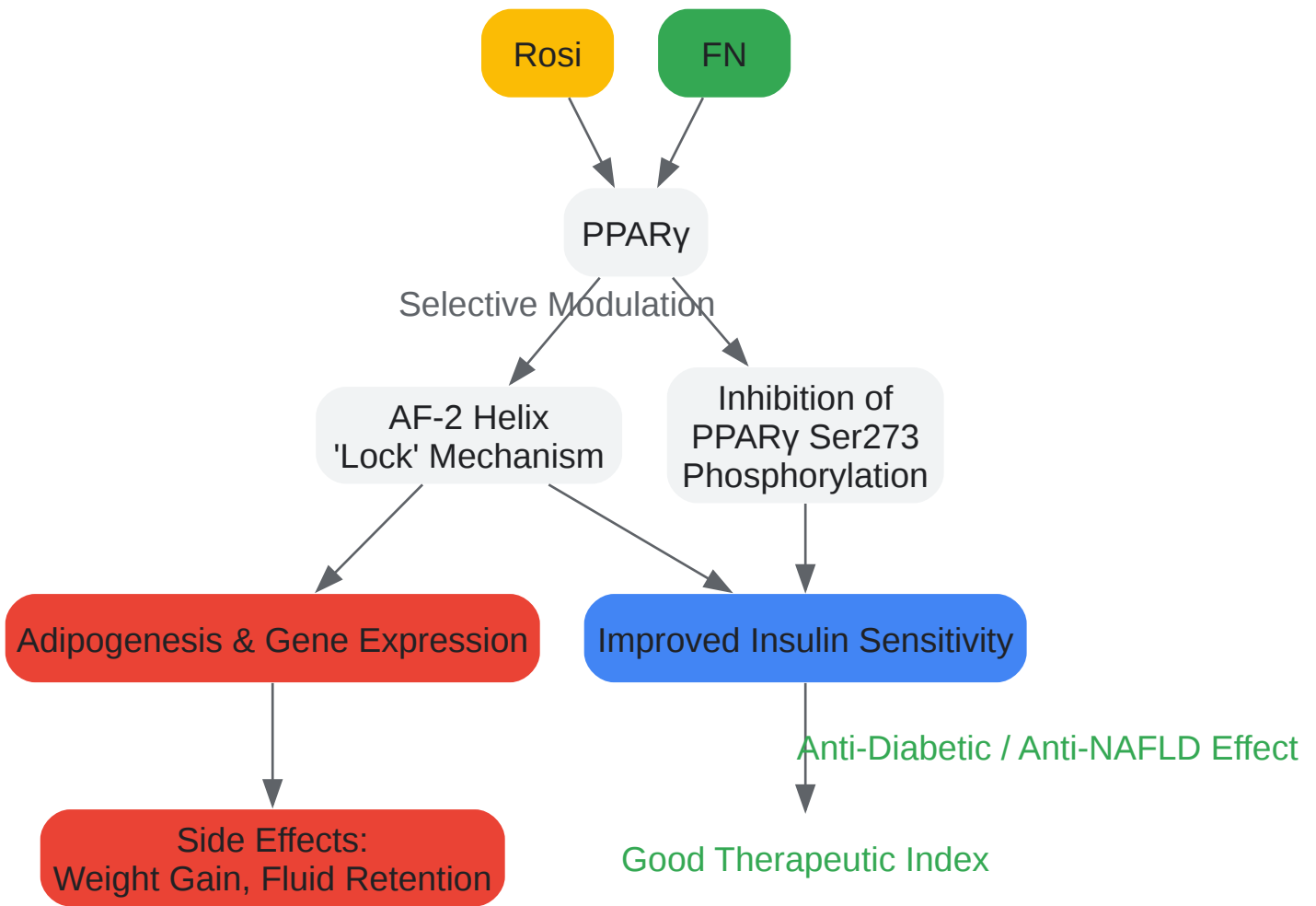
| Comparison | Study Type & Model | Key Efficacy Findings | Safety & Tolerability Findings |
|----------------------------------------------------|--------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------|------------------------------------------|
| Fenticonazole (2% cream) vs. Miconazole (2% cream) | Clinical trial (Cutaneous fungal infections) [1] | "Statistically significant improvement" during 2nd, 3rd, and 4th weeks of treatment; "at least as efficacious" as miconazole. | "Extremely well tolerated" by patients. |
| Fenticonazole (2% spray) vs. Naftifine (1% spray) | Clinical trial (Cutaneous mycoses) [1] | "Comparable, significant improvement" in both treatment groups. | Comparable tolerability between the two. |

| Comparison | Study Type & Model | Key Efficacy Findings | Safety & Tolerability Findings |
|--------------------------------------------------------|--------------------------------------------------|-----------------------------------------------------------------------------------------|----------------------------------------------------|
| Fenticonazole (2% spray) vs. Ciclopiroxolamine (spray) | Clinical trial (Cutaneous mycoses) [1] | " Equally effective in eradicating cutaneous mycoses." | Comparable efficacy and tolerance. |
| FTN-loaded Trans-Novasomes (F7) vs. Miconaz cream | Clinical appraisal (Tinea corporis patients) [2] | " Superiority ... in the magnitude of clinical cure " compared to Miconaz cream. | Information not specified in the provided excerpt. |

Novel Systemic Action & Potential Therapeutic Index

Beyond its topical use, a significant finding is the identification of **Fenticonazole Nitrate (FN)** as a novel modulator of the **Peroxisome Proliferator-Activated Receptor gamma (PPAR γ)**, suggesting a potential application for Type 2 Diabetes (T2DM) and Non-Alcoholic Fatty Liver Disease (NAFLD) [3].

This study compared FN with the established T2DM drug Rosiglitazone (Rosi), a PPAR γ full agonist. The following diagram illustrates the proposed differential signaling mechanisms.



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The table below summarizes the experimental findings from this study:

| Aspect | Experimental Protocol/Method | Key Findings on Fenticonazole Nitrate |
|------------------------------------|-------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------|
| Binding & Transcriptional Activity | TR-FRET Binding Assay & Luciferase Reporter Assay [3] | Potent binding affinity for PPAR γ , but relatively weak transcriptional activation (weak partial agonism). |
| Adipocyte Differentiation | Oil Red O Staining & Gene Expression Analysis [3] | Only marginally stimulated adipocyte differentiation and related gene expression (a key driver of side effects with full agonists). |

| Aspect | Experimental Protocol/Method | Key Findings on Fenticonazole Nitrate |
|------------------------------|-----------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| In Vivo Anti-Diabetic Effect | Studies in animal models of diabetes [3] | Powerful anti-diabetic and anti-NAFLD efficacy, specifically activating beneficial genes (Adiponectin, GLUT4) and inhibiting PPAR γ Ser273 phosphorylation. |
| Therapeutic Index | Evaluation of side effects (e.g., weight gain) in vivo compared to Rosi [3] | Demonstrated an improved therapeutic profile with reduced adverse effects compared to Rosiglitazone. |

Advanced Formulations for Enhanced Delivery

A significant focus of recent research is overcoming Fenticonazole's poor aqueous solubility to improve its delivery and effectiveness. The following table outlines characterization data for various nano-formulations from pre-clinical studies:

| Formulation Type | Entrapment Efficiency (%) | Particle Size (nm) | Zeta Potential (mV) | Key Enhancement |
|--------------------------|---------------------------|--------------------|---------------------|--------------------------------------------------------------------|
| Cubogel [4] | 85.32 \pm 2.34 | 169 \pm 0.85 | -24.40 \pm 1.27 | Enhanced vaginal mucosa penetration and biofilm inhibition. |
| Trans-Novasomes (F7) [2] | 100.00 \pm 1.10 | 358.60 \pm 10.76 | -30.00 \pm 0.80 | Superior clinical cure in tinea corporis vs. market cream. |
| Novasomes (Ocular) [5] | 94.31 | 197.05 | -66.95 | Significantly enhanced corneal permeation and antifungal activity. |
| Terpesomes (Ocular) [6] | 79.02 \pm 2.35 | 287.25 \pm 9.55 | +36.15 \pm 1.06 | Higher ocular retention and improved safety profile. |

How to Further Evaluate the Therapeutic Index

To build a more complete comparison guide, you may need to consult additional resources for information on areas not fully covered here:

- **Systemic Pharmacokinetics:** Investigate specialized pharmacological databases or prescribing information for data on half-life, clearance, and volume of distribution for systemic alternatives.
- **Direct Head-to-Head Minimum Inhibitory Concentration (MIC) Data:** Look for comprehensive in vitro studies that directly compare the MIC values of Fenticonazole against a wide range of fungal pathogens (e.g., various *Candida* species, dermatophytes) with other azoles (e.g., clotrimazole, fluconazole) and non-azole antifungals.
- **Long-Term Clinical Outcomes:** Search for meta-analyses or large-scale cohort studies that report on recurrence rates and long-term safety for topical antifungal treatments.

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References

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